

Structure and molecular formula of 2-Methyl-2-nitropropane

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Compound of Interest

Compound Name: 2-Methyl-2-nitropropane

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An In-depth Technical Guide to 2-Methyl-2-nitropropane

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the structure, properties, synthesis, and reactivity of **2-Methyl-2-nitropropane**, a valuable building block in organic synthesis.

Molecular Structure and Identification

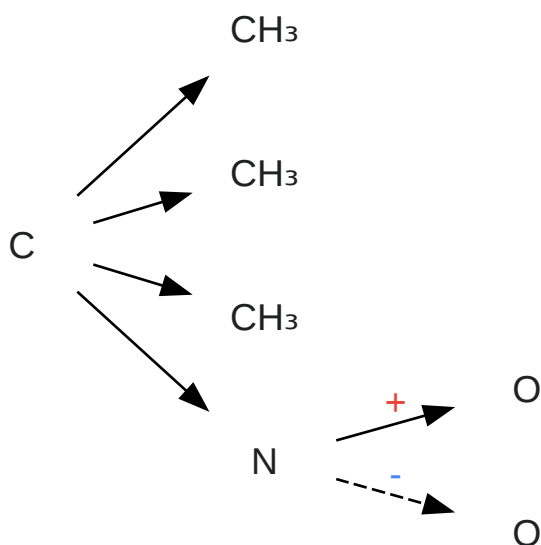
2-Methyl-2-nitropropane, also known as tert-nitrobutane, is a tertiary nitroalkane. Its structure is characterized by a nitro group attached to a tertiary butyl group.

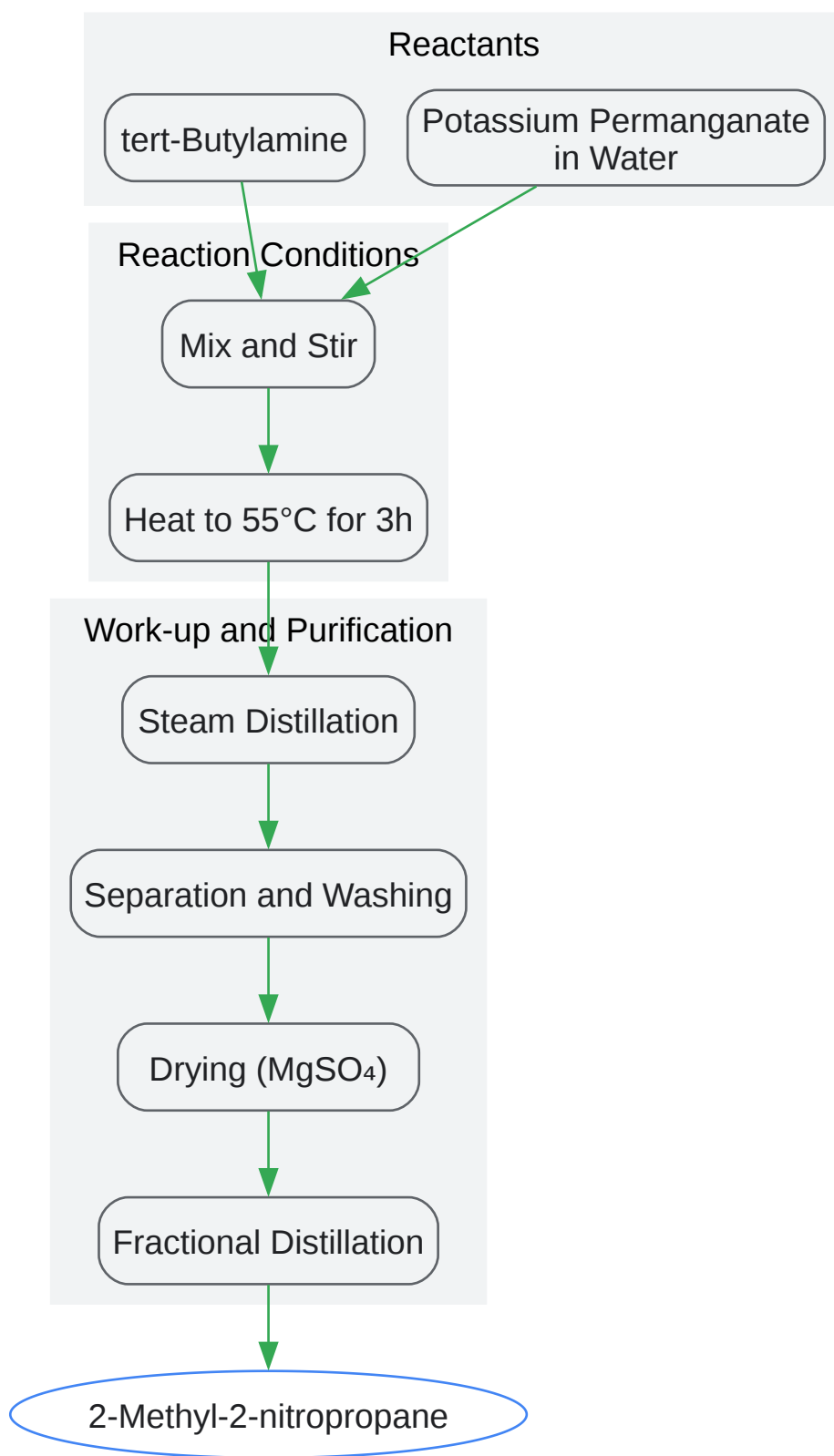
Molecular Formula: $C_4H_9NO_2$ [\[1\]](#)

Molar Mass: 103.12 g/mol [\[1\]](#)

CAS Registry Number: 594-70-7 [\[1\]](#)

Synonyms: tert-Nitrobutane, 2-Nitroisobutane, Trimethylnitromethane [\[2\]](#)





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References

- 1. 2-Methyl-2-nitropropane(594-70-7) ¹³C NMR [m.chemicalbook.com]
- 2. 2-Methyl-2-nitropropane | C₄H₉NO₂ | CID 11672 - PubChem [pubchem.ncbi.nlm.nih.gov]
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